

A Technical Guide to the Solubility of 1-Methylimidazole-d3-1

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Compound of Interest

Compound Name: 1-Methylimidazole-d3-1

Cat. No.: B1456928

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1-Methylimidazole-d3-1** in various common laboratory solvents. Due to the limited availability of direct solubility data for the deuterated isotopologue, this guide leverages data for the non-deuterated form, 1-methylimidazole. The isotopic substitution is not expected to significantly alter the solubility properties in a practical laboratory setting.

Core Data Presentation: Solubility Summary

1-Methylimidazole is a polar, hygroscopic liquid that is widely reported to be miscible with or highly soluble in polar solvents.^{[1][2][3][4]} The nitrogen atoms in the imidazole ring contribute to its hydrophilic nature, allowing for strong interactions with polar solvent molecules.^[1] The table below summarizes the available quantitative and qualitative solubility data for 1-methylimidazole.

Solvent	Quantitative Solubility	Qualitative Solubility	Reference(s)
Water	145 g/L (at 25°C)	Miscible / Very Soluble	[5]
50 mg/mL	[6]		
1,000,000 mg/L (at 20°C)	[7]		
Ethanol	-	Very Soluble	[1][2]
Methanol	-	Soluble / Readily Dissolves	[1][3]
Acetone	-	Very Soluble	[2]
Diethyl Ether	-	Very Soluble	[2]
Chloroform	-	Slightly Soluble	[3]

Note: The quantitative data for water varies across different sources, which may be due to different experimental conditions or definitions of "solubility" (e.g., for creating a stock solution versus determining the saturation point). The value of 1,000,000 mg/L suggests complete miscibility.

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of 1-methylimidazole were not found in the reviewed literature, a generalized "shake-flask" method is a standard and reliable approach for determining the equilibrium solubility of a liquid compound.

Objective: To determine the saturation solubility of **1-Methylimidazole-d3-1** in a given solvent at a specified temperature.

Materials:

- **1-Methylimidazole-d3-1**

- Selected solvents (e.g., water, ethanol, methanol, DMSO) of high purity
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringes and syringe filters (chemically inert, e.g., PTFE)
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument (e.g., Gas Chromatography, UV-Vis Spectrophotometer)

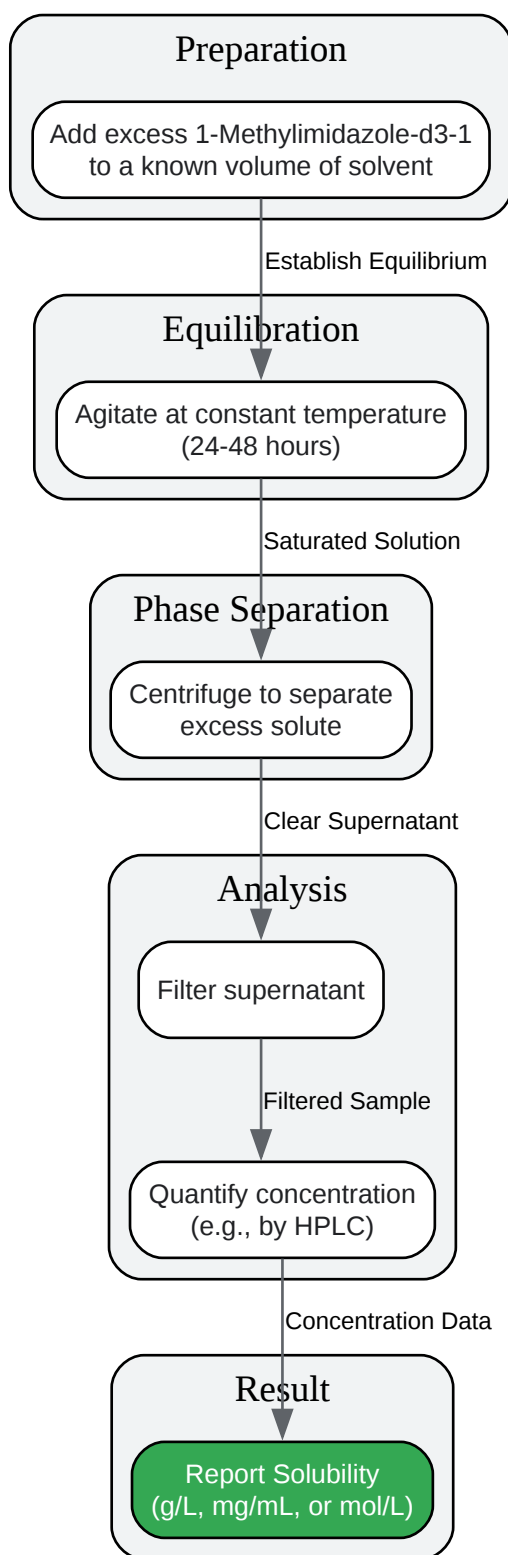
Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **1-Methylimidazole-d3-1** to a vial containing a known volume of the chosen solvent. The excess of the solute should be visually apparent to ensure that the solution reaches saturation.
- Equilibration:
 - Tightly cap the vials and place them in a constant temperature shaker set to the desired temperature (e.g., 25°C).
 - Allow the mixtures to equilibrate for a sufficient period, typically 24-48 hours, with continuous agitation to ensure that equilibrium is reached.
- Phase Separation:
 - After equilibration, remove the vials from the shaker and let them stand to allow the undissolved solute to settle.
 - To ensure complete separation of the undissolved solute, centrifuge the vials at a high speed.

- Sample Collection and Filtration:
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
 - Attach a syringe filter to the syringe and filter the solution into a clean, pre-weighed vial to remove any remaining undissolved micro-droplets.
- Quantification:
 - Accurately weigh the filtered saturated solution.
 - Prepare a series of standard solutions of **1-Methylimidazole-d3-1** with known concentrations.
 - Analyze the standard solutions and the saturated solution sample using a calibrated analytical method (e.g., HPLC).
 - Construct a calibration curve from the standard solutions and use it to determine the concentration of **1-Methylimidazole-d3-1** in the saturated sample.
- Data Reporting:
 - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L, at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a liquid compound.



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Caption: Workflow for determining equilibrium solubility.

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